

Tralomethrin mammalian toxicity and health effects

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Compound Focus: Tralomethrin

CAS No.: 66841-25-6

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Chemical Profile and Mechanism of Action

Tralomethrin is a synthetic Type II pyrethroid insecticide characterized by the presence of an alpha-cyano group, which increases its potency [1] [2]. Its primary mode of action, consistent with other pyrethroids, is modulating voltage-gated sodium channels in nerve cells, leading to prolonged channel opening, sodium ion influx, and neuronal depolarization [3] [1] [4]. This results in uncontrolled spasming, paralysis, and death in target insects [4].

The table below summarizes its key chemical properties:

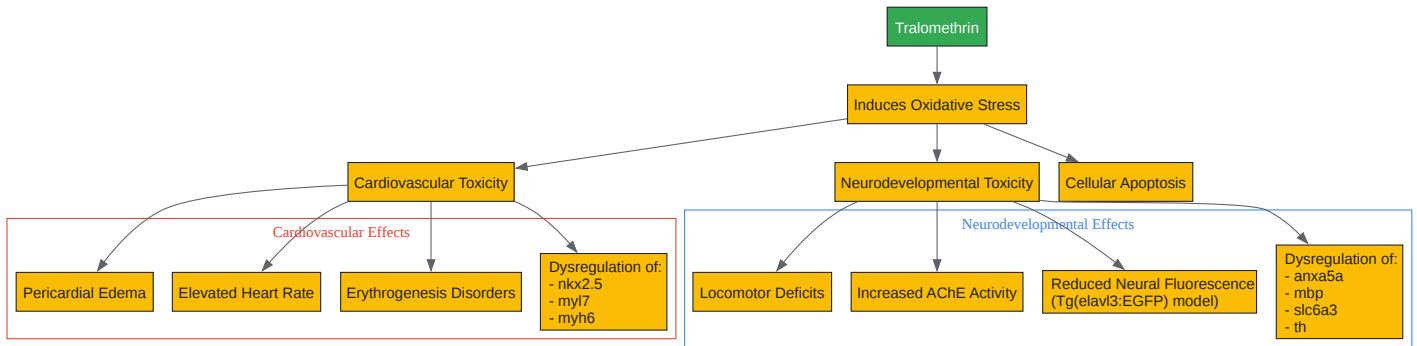
Property	Value / Description
IUPAC Name	(S)- α -cyano-3-phenoxybenzyl (1R,3S)-2,2-dimethyl-3-[(RS)-1,2,2,2-tetrabromoethyl]cyclopropanecarboxylate [3] [2]
Chemical Formula	C ₂₂ H ₁₉ Br ₄ NO ₃ [3] [2]
Molecular Mass	665.0 g/mol [3] [2]
Physical State	Yellow to orange resinous solid [3] [2]

Property	Value / Description
Octanol-Water Partition Coefficient (Log P)	5 [3] [2]
Solubility in Water	0.08 mg/L (at 20°C, pH 7) [3] [2]
Vapour Pressure	4.80×10^{-6} mPa (at 20°C) [3]

A critical aspect of **tralomethrin**'s toxicology is its metabolism. Studies indicate that it undergoes **rapid and substantially complete debromination in biological systems to form deltamethrin**, another potent Type II pyrethroid [2]. This debromination is mediated by tissue thiols such as glutathione [2]. Consequently, the toxicity of **tralomethrin** is largely attributed to the deltamethrin formed in vivo.

Documented Toxicity from Non-Mammalian Models

While direct mammalian data is limited, recent studies on zebrafish embryos provide insights into its potential toxicological effects. The following diagram illustrates the key toxicity pathways identified in zebrafish studies.



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Proposed pathway of **tralomethrin** toxicity based on zebrafish embryo models.

The experimental data from these studies is summarized in the table below:

Toxicity Type	Experimental Model & Protocol	Key Findings & Quantitative Data
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| **Cardiovascular Toxicity** [5] | **Model:** Zebrafish embryos. **Exposure:** Waterborne exposure to 16.63, 33.25, and 49.88 µg/L of **tralomethrin**. | **Developmental Abnormalities:** Pericardial edema, delayed yolk absorption, uninflated swim bladder. **Physiological Changes:** Elevated heart rate, erythrocytosis disorders. **Molecular Changes:** Dysregulation of heart development genes (nkx2.5, myl7, myh6, gata1a, hbbe2, alas2). **Oxidative Stress:** Measured occurrence. || **Neurodevelopmental Toxicity** [6] | **Model:** Zebrafish embryos. **Exposure:** 72-hour waterborne exposure to 16.63, 33.25, and 49.88 µg/L. | **Behavioral Effects:** Increased twitching, longer swimming distances. **Biochemical Changes:** Significant increase in acetylcholinesterase (AChE) activity. **Morphological Changes:** Reduced fluorescence in neural-specific transgenic

(Tg(elaavl3:EGFP)) zebrafish, indicating neurodevelopmental disruption. **Molecular Changes:** Dysregulation of neural development genes (anxa5a, mbp, slc6a3, th). |

Human Health Implications and Data Gaps

Given the metabolic conversion of **tralomethrin** to deltamethrin, its health effects in mammals are expected to be similar to those of other Type II pyrethroids [1] [2]. The general symptoms of pyrethroid poisoning in humans, which likely apply to **tralomethrin**, are listed below.

- **Dermal and Sensory Effects:** Skin and eye irritation, abnormal facial sensations (prickling, tingling) [4].
- **Systemic Effects:** Headache, dizziness, nausea, vomiting, diarrhea, excessive salivation, and fatigue [4].
- **Severe Poisoning:** In severe cases, muscle twitching, fluid in the lungs, and seizures may occur, which are more common with cyano-containing Type II pyrethroids like **tralomethrin** [1] [4].

It is important to note that **public awareness of the potential negative effects of insecticides is still low**, and further research is needed to clarify the molecular basis of their detrimental action [1].

Critical Research Needs and Conclusions

For researchers and drug development professionals, the following points are critical:

- **Major Data Gap:** A significant lack of specific, recent mammalian toxicology studies for **tralomethrin** exists in the available public literature.
- **Inference from Metabolism:** The primary toxicological effects in mammals are inferred from its rapid metabolism to deltamethrin and the well-documented effects of the pyrethroid class.
- **Inference from Non-Mammalian Models:** Recent studies in zebrafish embryos provide strong evidence for specific developmental, cardiovascular, and neurotoxic effects, suggesting potential areas of concern for mammalian systems.
- **Regulatory Status:** **Tralomethrin** is **not approved** for use in the European Union according to EC Regulation 1107/2009 [3].

In summary, while the core insecticidal mechanism of **tralomethrin** is well-understood, a comprehensive toxicological profile for mammals, particularly for chronic and low-dose exposure, is not fully established in

the current literature. Future research should prioritize mammalian models to investigate the developmental, neurotoxic, and cardiovascular effects suggested by aquatic studies.

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References

1. Pyrethroids: How They Affect Human and Animal Health? [pmc.ncbi.nlm.nih.gov]
2. Tralomethrin - an overview | ScienceDirect Topics [sciencedirect.com]
3. (Ref: OMS 3048) Tralomethrin [sitem.herts.ac.uk]
4. - Wikipedia Tralomethrin [en.wikipedia.org]
5. causes cardiovascular Tralomethrin in zebrafish (Danio rerio)... toxicity [pubmed.ncbi.nlm.nih.gov]
6. Tralomethrin exposure disrupts neurodevelopment and ... [tandf.figshare.com]

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